

Evaluating the selectivity of PROTAC RAR Degradar-1 against other nuclear receptors.

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Compound of Interest

Compound Name: PROTAC RAR Degradar-1

Cat. No.: B8087035

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Evaluating the Selectivity of PROTAC RAR Degradar-1 Against Other Nuclear Receptors

A Comparative Guide for Researchers and Drug Development Professionals

In the rapidly evolving field of targeted protein degradation, PROTAC (Proteolysis Targeting Chimera) technology offers a powerful approach to eliminate disease-causing proteins.

PROTAC RAR Degradar-1 is a novel heterobifunctional molecule designed to selectively target Retinoic Acid Receptors (RARs) for degradation. This guide provides an objective comparison of the selectivity of **PROTAC RAR Degradar-1** against other nuclear receptors, supported by available experimental data and detailed methodologies.

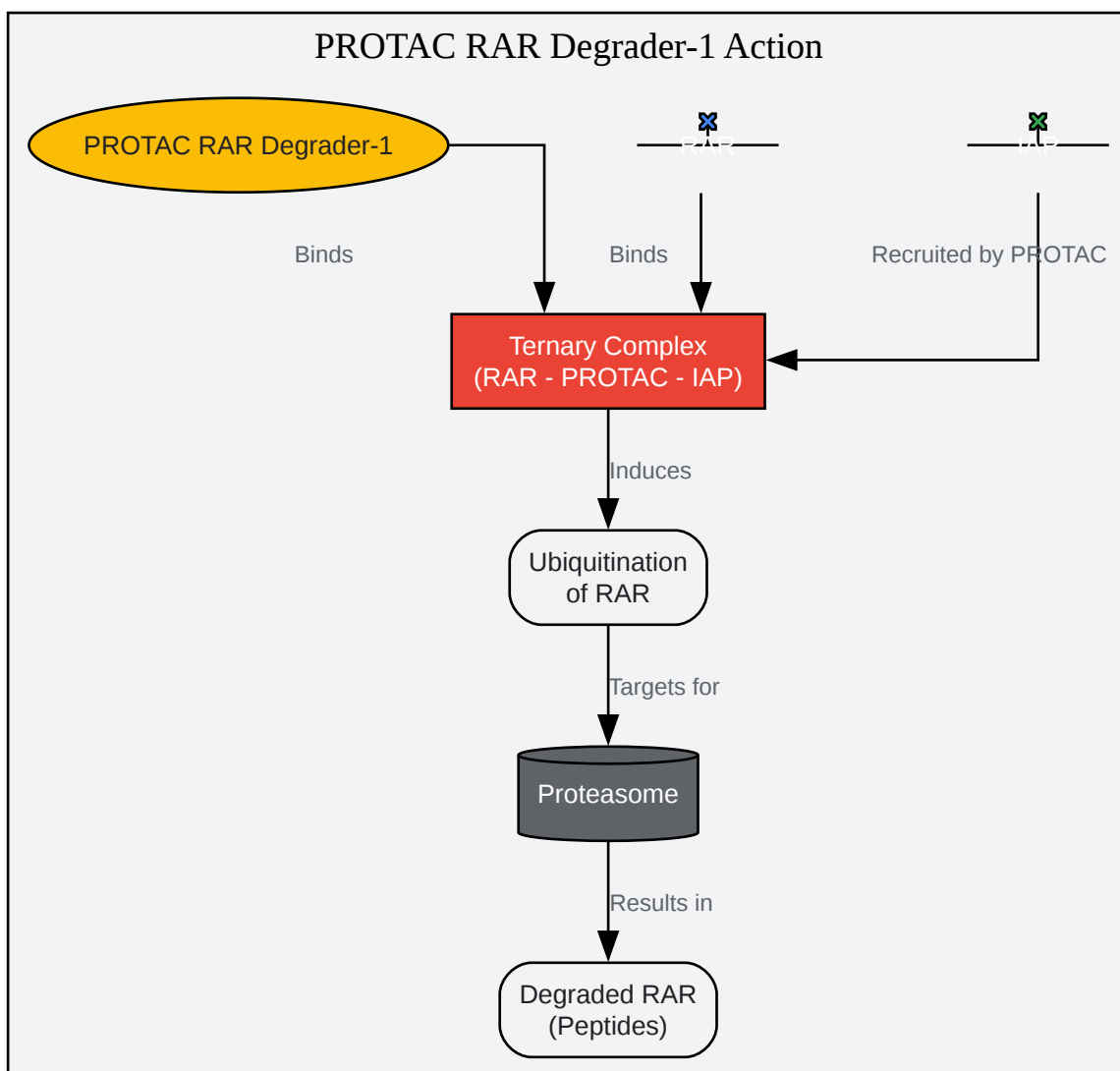
Introduction to PROTAC RAR Degradar-1

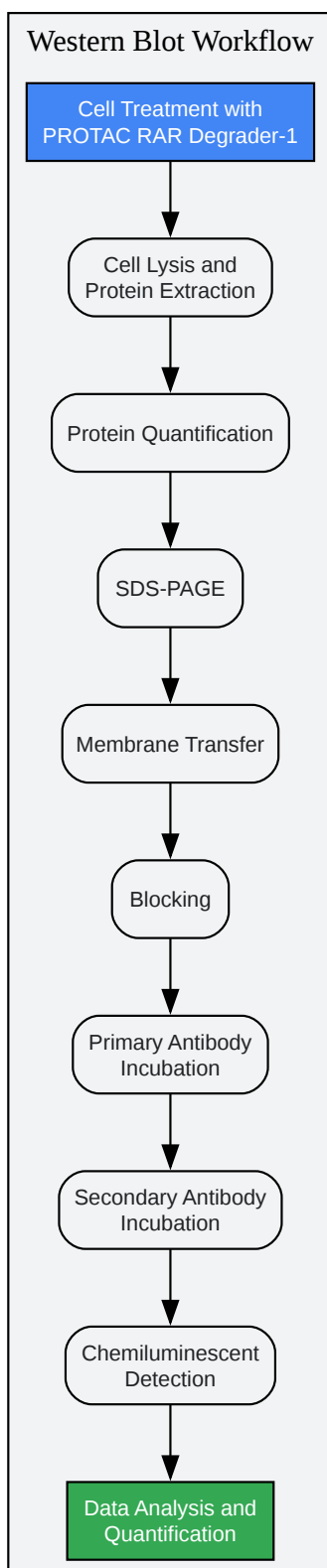
PROTAC RAR Degradar-1 is a Specific and Nongenetic IAP-dependent Protein Eraser (SNIPER). It functions by forming a ternary complex between the target RAR protein and an E3 ubiquitin ligase, specifically the Inhibitor of Apoptosis Protein (IAP).[1] This proximity induces the ubiquitination of RAR, marking it for degradation by the proteasome. This targeted degradation mechanism offers a potential therapeutic advantage over traditional inhibitors.

Mechanism of Action

The mechanism of action of **PROTAC RAR Degradar-1** involves the recruitment of the cellular ubiquitin-proteasome system to the target protein. The molecule itself consists of three key

components: a ligand that binds to the Retinoic Acid Receptor, a linker molecule, and a ligand that recruits the IAP E3 ubiquitin ligase. By bringing the E3 ligase into close proximity with RAR, the PROTAC facilitates the transfer of ubiquitin molecules to the receptor, leading to its degradation.





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References

- 1. Recent advances in IAP-based PROTACs (SNIPERs) as potential therapeutic agents - PMC [pmc.ncbi.nlm.nih.gov]
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